

In-depth Technical Guide: (+)-Benzoylchelidonine

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Compound of Interest		
Compound Name:	Benzoylchelidonine, (+)-	
Cat. No.:	B15190900	Get Quote

To the valued researcher, scientist, or drug development professional,

This technical guide aims to provide a comprehensive overview of the new chemical entity (+)-Benzoylchelidonine. However, after an extensive search of publicly available scientific literature and databases, it has been determined that no specific information currently exists for (+)-Benzoylchelidonine.

Therefore, this guide will instead focus on the parent compound, chelidonine, and the broader class of benzophenanthridine alkaloids. Understanding the properties of chelidonine provides a foundational context for any future research into its benzoylated derivatives. This document will summarize the known biological activities, structure-activity relationships, and potential mechanisms of action of chelidonine and related compounds, which may offer insights into the anticipated properties of (+)-Benzoylchelidonine.

Introduction to Chelidonine and Benzophenanthridine Alkaloids

Chelidonine is a prominent isoquinoline alkaloid and a member of the benzophenanthridine class of compounds.[1] It is naturally found in plants of the Papaveraceae family, most notably Greater Celandine (Chelidonium majus).[1][2] Benzophenanthridine alkaloids are recognized for a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory effects.[2][3][4] The core structure of these alkaloids provides a versatile scaffold for chemical modification to enhance their therapeutic potential.[5]



Biological Activities of Chelidonine and Related Alkaloids

Research has demonstrated that chelidonine and other benzophenanthridine alkaloids possess significant cytotoxic and antitumor properties.[3][6]

- Anticancer Activity: Chelidonine has been shown to exhibit cytotoxic effects against various cancer cell lines, including leukemia, lung carcinoma, and head and neck squamous cell carcinoma.[7][8] The proposed mechanisms for its anticancer activity include the induction of apoptosis (programmed cell death), cell cycle arrest, and inhibition of tubulin polymerization, a critical process in cell division.[7][9][10] Studies have indicated that chelidonine can induce G2/M phase cell cycle arrest and activate key signaling pathways, such as the MAP kinase pathway, leading to cell death.[9]
- Antimicrobial Activity: Several benzophenanthridine alkaloids, including some structurally related to chelidonine, have demonstrated antimicrobial activity against a spectrum of bacteria and fungi.[1][4][11]
- Anti-inflammatory Effects: Some studies suggest that alkaloids from Chelidonium majus, including chelidonine, can modulate inflammatory responses by affecting cytokine secretion.
 [2][12]

Structure-Activity Relationships (SAR) of Benzophenanthridine Alkaloids

The biological activity of benzophenanthridine alkaloids is closely tied to their chemical structure. Key structural features that influence their efficacy include:

- Substituents on the Benzophenanthridine Core: The type and position of substituent groups
 on the aromatic rings can significantly impact the cytotoxic and antimicrobial potency.[5][11]
 For instance, the presence and location of methoxyl groups and methylenedioxy bridges
 have been shown to be important for the antimicrobial activity of some alkaloids in this class.
 [11]
- Quaternary Nitrogen: The presence of a quaternary nitrogen atom in some benzophenanthridine alkaloids is believed to contribute to their biological activity.[1]



The process of benzoylation, which involves the introduction of a benzoyl group (C₆H₅CO-), is a common strategy in medicinal chemistry to modify the properties of a parent molecule. While no data exists for (+)-Benzoylchelidonine, benzoylation could potentially alter the lipophilicity, cell permeability, and receptor-binding affinity of chelidonine, thereby modulating its biological activity.

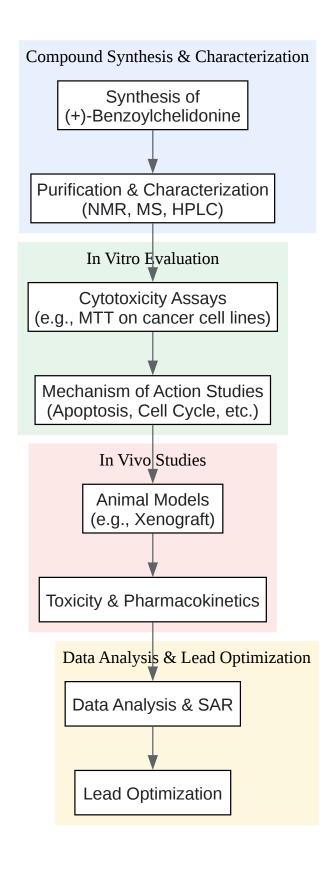
Potential Mechanisms of Action

Based on the known mechanisms of chelidonine and related alkaloids, potential (though currently hypothetical) signaling pathways for a modified compound like (+)-Benzoylchelidonine could involve:

- Apoptosis Induction: Interaction with key proteins in the apoptotic cascade.
- Cell Cycle Regulation: Interference with cyclin-dependent kinases (CDKs) or checkpoint proteins.
- Tubulin Polymerization Inhibition: Disruption of microtubule dynamics, leading to mitotic arrest.

Below is a generalized workflow diagram illustrating a typical process for evaluating the biological activity of a new chemical entity, which would be applicable to future studies on (+)-Benzoylchelidonine.





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General workflow for the evaluation of a new chemical entity.



Conclusion and Future Directions

While (+)-Benzoylchelidonine remains an uncharacterized chemical entity, the existing body of research on its parent compound, chelidonine, and the broader family of benzophenanthridine alkaloids suggests that it could be a promising candidate for further investigation. Future research should focus on the successful synthesis and purification of (+)-Benzoylchelidonine, followed by a systematic evaluation of its biological activities, particularly its potential as an anticancer agent. Elucidating its precise mechanism of action and structure-activity relationships will be crucial for its development as a potential therapeutic agent.

This guide will be updated as new information on (+)-Benzoylchelidonine becomes available in the scientific literature.

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